

PNU 142300 stability in different storage conditions

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Compound of Interest		
Compound Name:	PNU 142300	
Cat. No.:	B610150	Get Quote

PNU 142300 Stability Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive information on the stability of **PNU 142300** under various storage conditions. The guides and FAQs are designed to address specific issues that may arise during experimental procedures.

Frequently Asked Questions (FAQs)

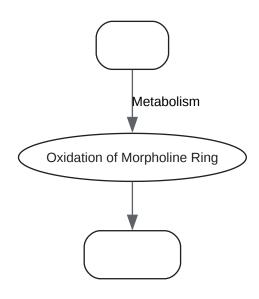
Q1: What is PNU 142300 and what is its primary mechanism of action?

PNU 142300 is one of the two major metabolites of the oxazolidinone antibiotic, linezolid. It is formed in vivo through the oxidation of linezolid's morpholine ring.[1][2] **PNU 142300** is considered an inactive metabolite and does not possess the antibacterial activity of its parent compound, linezolid.[3] Therefore, it does not have a direct signaling pathway or mechanism of action related to antibacterial efficacy. Its primary relevance is in the context of linezolid's metabolism and pharmacokinetics.

Q2: How is PNU 142300 formed from Linezolid?

PNU 142300 is formed from the metabolic oxidation of the morpholine ring of linezolid. This biotransformation is a key pathway in the clearance of linezolid from the body.





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Metabolic conversion of Linezolid to PNU 142300.

Troubleshooting Guides Issue: Unexpected degradation of PNU 142300 in plasma/serum samples.

Possible Cause 1: Improper Storage Temperature.

Recommendation: Ensure samples are stored at appropriate temperatures. For long-term storage (up to 30 days), plasma samples containing PNU 142300 have been shown to be stable when frozen.[4][5] One study indicates stability at -80°C until analysis.

Possible Cause 2: Multiple Freeze-Thaw Cycles.

• Recommendation: Minimize the number of freeze-thaw cycles. **PNU 142300** in plasma has demonstrated stability for up to three freeze-thaw cycles.[4][5] Aliquoting samples into smaller volumes before freezing can help avoid repeated thawing of the entire sample.

Possible Cause 3: Extended Time at Room Temperature.

 Recommendation: Process samples promptly. While some studies show stability for short periods at room temperature, prolonged exposure should be avoided.



Stability Data in Biological Matrices

The stability of **PNU 142300** has been primarily evaluated in human plasma and serum, which is critical for pharmacokinetic and therapeutic drug monitoring studies.

Condition	Matrix	Duration	Stability	Reference
Freeze-Thaw Cycles	Plasma	3 cycles	Stable	[4][5]
Long-Term Storage	Plasma	Up to 30 days	Stable (Frozen)	[4][5]
Autosampler Storage	Plasma Extracts	Over 48 hours	Stable (4°C)	[4]
Short-Term Storage	Serum	4 hours	Stable (Room Temp)	
Long-Term Storage	Serum	At least 3 weeks	Stable (-40°C)	_
Autosampler Storage	Serum	8 hours	Stable (10°C)	_

Stability of PNU 142300 as a Chemical Substance

Currently, there is limited publicly available data on the stability of **PNU 142300** as a pure solid or in various non-biological solutions. Most research has focused on its stability within biological matrices for analytical purposes.[6]

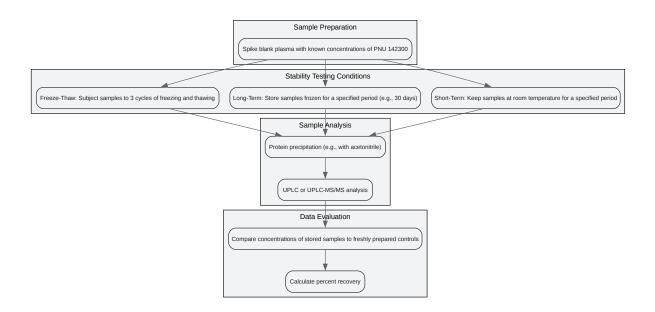
For researchers working with **PNU 142300** as a chemical standard or in formulations, it is advisable to perform in-house stability studies under specific experimental conditions. In the absence of direct data for **PNU 142300**, information on its parent compound, linezolid, may offer some preliminary guidance, though it should be interpreted with caution as the stability profiles of a parent drug and its metabolite can differ significantly.[6]

Experimental Protocols



Protocol: Stability Assessment of PNU 142300 in Plasma

This protocol outlines a general procedure for assessing the stability of **PNU 142300** in plasma, based on methodologies described in published research.[4][5]



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Workflow for **PNU 142300** stability testing in plasma.

Methodology:

- Sample Preparation: Spike blank human plasma with known concentrations of PNU 142300 to prepare quality control (QC) samples at low, medium, and high concentrations.
- Stability Conditions:
 - Freeze-Thaw Stability: Subject aliquots of QC samples to three cycles of freezing (e.g., at -20°C or -80°C) and thawing at room temperature.
 - Long-Term Stability: Store aliquots of QC samples at a frozen temperature (e.g., -20°C or -80°C) for a defined period (e.g., 7, 14, and 30 days).



- Short-Term (Bench-Top) Stability: Keep aliquots of QC samples at room temperature for a defined period (e.g., 4, 8, and 24 hours).
- Sample Processing: After exposure to the respective storage conditions, process the samples. A common method is protein precipitation with a solvent like acetonitrile.
- Analytical Measurement: Analyze the concentration of PNU 142300 in the processed samples using a validated analytical method, such as Ultra-Performance Liquid Chromatography (UPLC) or UPLC-Tandem Mass Spectrometry (UPLC-MS/MS).[4][5]
- Data Analysis: Compare the mean concentration of the stability-tested samples to that of freshly prepared control samples. The stability is often expressed as the percentage of the initial concentration remaining.

Forced Degradation Studies

Forced degradation studies are crucial for understanding the intrinsic stability of a drug substance and identifying potential degradation products. As of the current literature, specific forced degradation studies on **PNU 142300** are not widely reported. Such studies would typically involve exposing the compound to stress conditions like acid, base, oxidation, heat, and light.

While detailed degradation pathways for **PNU 142300** are not available, the focus of research has been on its formation from linezolid. The stability of linezolid has been more extensively studied under forced degradation conditions, showing susceptibility to alkaline and oxidative environments.[6] However, this does not directly translate to the stability profile of **PNU 142300**. Researchers are encouraged to perform specific forced degradation studies on **PNU 142300** to establish its degradation profile and develop stability-indicating analytical methods.

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